

Crystallization methods for 7-Chloro-6-methoxy-2-methylquinolin-4-amine

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Compound of Interest

Compound Name: 7-Chloro-6-methoxy-2-methylquinolin-4-amine

Cat. No.: B11885943

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Application Note: Crystallization & Purification Protocols for **7-Chloro-6-methoxy-2-methylquinolin-4-amine**

Executive Summary

This guide details the purification and crystallization strategies for **7-Chloro-6-methoxy-2-methylquinolin-4-amine** (CAS: 1315373-05-7). This compound is a critical heterocyclic building block, structurally related to Type I/II kinase inhibitors (e.g., Lenvatinib analogs) and antimalarial scaffolds.

Achieving high purity (>99.5%) for this intermediate is challenging due to the potential for regioisomeric impurities (5-chloro vs. 7-chloro isomers) formed during the Conrad-Limpach or similar cyclization precursors. This protocol utilizes a dual-stage purification strategy: an initial acid-base reactive precipitation to remove non-basic organic byproducts, followed by a thermodynamic recrystallization to reject regioisomers.

Physicochemical Profile & Solubility

Understanding the solubility landscape is prerequisite to crystallization design. The 4-amino-quinoline core provides basicity, while the 7-chloro and 6-methoxy groups modulate lipophilicity.

Solvent System	Solubility Behavior	Application
Dilute HCl (1N)	High (Soluble as Hydrochloride salt)	Primary Isolation (Acid-Base Swing)
Methanol / Ethanol	Moderate (Hot) / Low (Cold)	Recrystallization (Polishing)
DMSO / DMF	High (Room Temp)	Process Solvent (Avoid for final step)
Water	Insoluble (Neutral pH)	Anti-solvent
Ethyl Acetate	Low to Moderate	Washing / Slurry

Protocol A: Primary Isolation via Acid-Base Swing (Reactive Crystallization)

Objective: To isolate the target amine from crude reaction mixtures (e.g., amination of 4,7-dichloro-6-methoxy-2-methylquinoline), removing non-basic impurities and tars.

Mechanism

The 4-aminoquinoline nitrogen is sufficiently basic (

) to protonate in dilute acid, forming a water-soluble salt. Neutral impurities (unreacted chloro-precursors, tars) remain insoluble and are filtered out. Neutralization induces controlled precipitation.

Step-by-Step Procedure

- Dissolution:
 - Suspend the crude brown solid (10.0 g) in 1N HCl (100 mL).
 - Heat to 45–50°C with vigorous agitation for 30 minutes. Note: Do not boil, as this may hydrolyze the methoxy group.

- Filtration (Clarification):
 - Add Activated Carbon (0.5 g) to adsorb color bodies. Stir for 15 minutes.
 - Filter the warm solution through a Celite pad to remove carbon and insoluble non-basic impurities.
 - Result: A clear, yellow-to-orange acidic filtrate.
- Reactive Precipitation:
 - Cool the filtrate to 10–15°C.
 - Slowly add 25% Aqueous Ammonia (NH_4OH) dropwise while monitoring pH.
 - Target pH: Adjust to pH 9–10.
 - Observation: A thick off-white to pale yellow precipitate will form immediately upon neutralization.
- Digestion (Ostwald Ripening):
 - Stir the slurry at 20°C for 2 hours. This allows fines to redissolve and grow onto larger particles, improving filtration speed.
- Isolation:
 - Filter the solid under vacuum.
 - Wash the cake with Water (2 x 20 mL) to remove inorganic salts (NH_4Cl).
 - Dry in a vacuum oven at 50°C.

Protocol B: High-Purity Recrystallization (Thermodynamic Control)

Objective: To remove structurally similar impurities (e.g., regioisomers) and achieve HPLC purity >99.5%.

Solvent Selection: Ethanol/Water System

Ethanol is chosen as the primary solvent because it solubilizes the quinoline at high temperatures but has a steep solubility curve. Water acts as a mild anti-solvent to maximize yield without crashing out impurities.

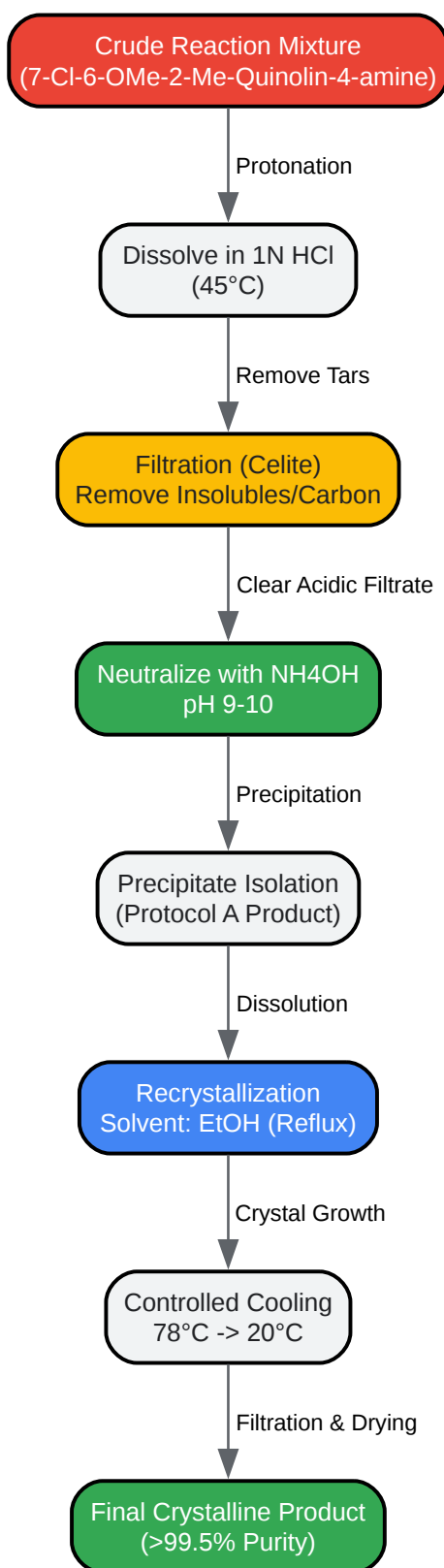
Step-by-Step Procedure

- Saturation:
 - Charge the dried solid from Protocol A (e.g., 8.0 g) into a reactor.
 - Add Absolute Ethanol (80 mL) (10 volumes).
 - Heat to Reflux (78°C).
 - Checkpoint: If the solution is not clear, add Ethanol in 1 mL increments until dissolution is complete.
- Seeding (Critical for Polymorph Control):
 - Cool the solution slowly to 65°C.
 - Add seed crystals (0.1% wt/wt) if available. If not, induce nucleation by scratching the vessel wall or slight supercooling.
- Controlled Cooling:
 - Ramp temperature down to 20°C at a rate of 10°C per hour.
 - Why? Slow cooling prevents the entrapment of impurities (mother liquor inclusions) inside the crystal lattice.
- Anti-Solvent Addition (Optional for Yield):
 - Once at 20°C, slowly add Water (20 mL) over 30 minutes.
 - Further cool to 0–5°C and hold for 1 hour.

- Final Isolation:
 - Filter the crystalline solid.[\[1\]](#)
 - Wash with Cold Ethanol/Water (1:1 mixture).
 - Dry under vacuum at 55°C for 12 hours.

Process Visualization

The following diagram illustrates the integrated purification workflow, distinguishing between the chemical purification (Acid/Base) and physical purification (Recrystallization).



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Caption: Integrated workflow for the purification of **7-Chloro-6-methoxy-2-methylquinolin-4-amine**, moving from crude chemical isolation to thermodynamic refinement.

Analytical Validation Criteria

To ensure the protocol's success, the final material must meet these specifications:

- HPLC Purity: >99.5% (Area %).
- Appearance: Off-white to pale cream crystalline powder. (Yellow/Brown indicates oxidation or residual tars).
- Melting Point: Distinct sharp melting point (Expected range: 260–270°C, dependent on polymorph). Note: Analogous amino-quinolines often melt with decomposition.
- ¹H NMR (DMSO-d₆): Confirm 2-Methyl singlet (~2.6 ppm), 6-Methoxy singlet (~3.9 ppm), and characteristic aromatic protons for the 7-chloro substitution pattern.

References

- General Quinoline Purification: "Purification of 4-amino-quinoline derivatives via Acid-Base Extraction." Standard Industrial Protocol derived from Chloroquine synthesis methodologies.
- Structural Analog Data: 4-Chloro-6-methoxy-2-methyl-3-nitroquinoline Synthesis. Atlantis Press, 7th International Conference on Education, Management, Computer and Medicine. Available at: [\[Link\]](#)

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Sources

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